

Technical Guide: Proper Disposal of 3-Hydroxy-3-methyl-4-phenoxybutan-2-one

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Compound of Interest

Compound Name: 3-Hydroxy-3-methyl-4-phenoxybutan-2-one

CAS No.: 13661-92-2

Cat. No.: B3018111

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CAS Number: 13661-92-2 | Formula: $C_{11}H_{14}O_3$ | Molecular Weight: 194.23 g/mol

Executive Summary & Chemical Profile

3-Hydroxy-3-methyl-4-phenoxybutan-2-one is a functionalized ketone intermediate containing a phenoxy ether linkage and a tertiary alcohol group. Unlike simple solvents (e.g., Acetone), its complex structure requires specific attention to solubility and waste stream compatibility.

Disposal Directive: This substance must be treated as Hazardous Organic Waste. It is strictly prohibited to dispose of this chemical via sink drainage or municipal trash. The primary disposal method is High-BTU Incineration via a licensed waste management facility.

Chemical Safety Profile (Key Parameters)

Parameter	Data / Classification	Operational Implication
Physical State	Liquid or Low-Melting Solid	May require dissolution for liquid waste streams.
Flash Point	Est. > 60°C (Combustible)	Classify as Ignitable Waste (D001) if FP < 60°C; otherwise General Organic.
Reactivity	Stable; Incompatible with Strong Oxidizers	Segregate from nitric acid, perchlorates, and peroxides.
Solubility	Low in water; Soluble in organic solvents	Do not attempt to dilute with water for disposal.
Hazard Class	Irritant (Skin/Eye), Combustible	Use Nitrile gloves and safety goggles during handling.

Regulatory Framework (RCRA & EPA)

While this specific chemical is not explicitly listed on the EPA's "P" or "U" lists (commercial chemical products), it is regulated based on its characteristics.

- Waste Code Assignment:
 - D001 (Ignitable): If the flash point is confirmed below 140°F (60°C) or if disposed of in a mixture with flammable solvents (e.g., Acetone, Methanol).
 - Non-Regulated Organic: If the flash point is high. However, Prudent Practices dictates treating it as hazardous organic waste regardless of the technical flash point to ensure complete destruction via incineration.

Step-by-Step Disposal Protocol

Phase 1: Pre-Disposal Segregation

Objective: Prevent dangerous chemical reactions in the waste container.

- Isolate the Chemical: Ensure the **3-Hydroxy-3-methyl-4-phenoxybutan-2-one** is separated from strong oxidizing agents (e.g., Nitric Acid, Permanganates).

- **Solvent Compatibility:** If the substance is solid or viscous, dissolve it in a compatible non-halogenated solvent (e.g., Acetone, Ethanol) to facilitate transfer. Note: This increases the flammability; treat the mixture as D001.

Phase 2: Containerization & Labeling

Objective: Secure containment and clear communication for waste handlers.

- **Select Container:** Use a High-Density Polyethylene (HDPE) or Amber Glass container with a screw-top lid. Avoid metal containers if the waste stream pH is unknown.
- **Fill Level:** Leave at least 10% headspace (ullage) to allow for thermal expansion.
- **Labeling:** Apply a hazardous waste label immediately upon the first addition of waste.
 - **Constituents:** Write "**3-Hydroxy-3-methyl-4-phenoxybutan-2-one**" (do not use abbreviations).
 - **Hazards:** Check "Flammable" and "Irritant".^[1]

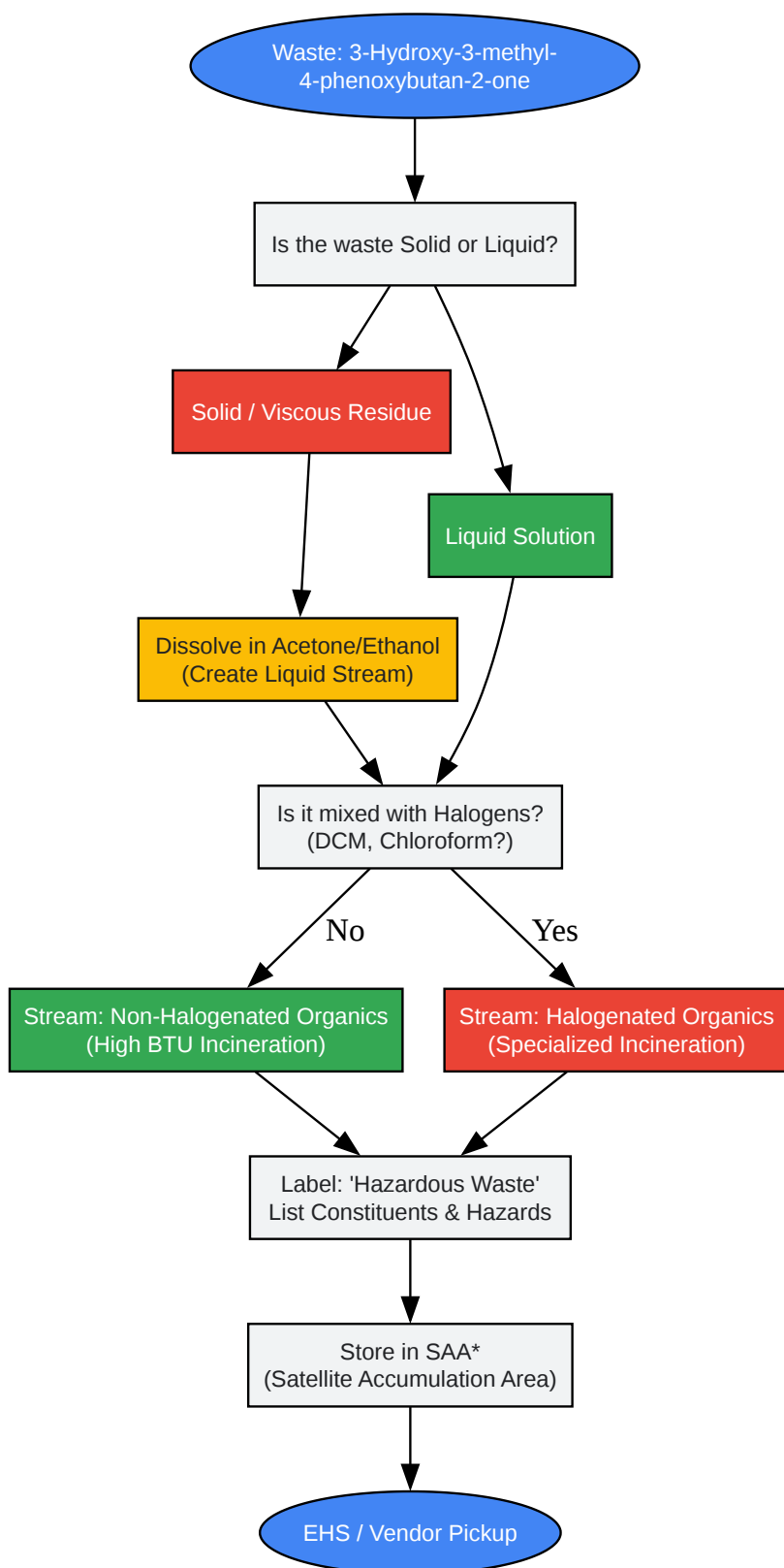
Phase 3: Waste Stream Management

Objective: Final destruction.

- **Primary Stream:** Non-Halogenated Organic Solvents.^[2]
 - **Reasoning:** The molecule contains C, H, and O. It burns cleanly in high-temperature incinerators.
- **Alternative Stream:** If mixed with chloroform or dichloromethane, it must go into the Halogenated Waste stream. Avoid this if possible to reduce disposal costs.

Operational Visualization: Disposal Decision Tree

The following diagram outlines the logical flow for disposing of this chemical safely.



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Figure 1: Decision logic for the segregation and disposal of **3-Hydroxy-3-methyl-4-phenoxybutan-2-one**.

Emergency Response (Spills)

In the event of a spill during the disposal process, follow the S.W.I.M. protocol:

- Stop the leak if safe to do so.
- Warn others in the immediate area.
- Isolate the area (close doors, restrict access).
- Minimize exposure (don appropriate PPE).^{[3][4][5]}

Specific Cleanup Procedure:

- Absorbent: Use an inert absorbent such as Vermiculite, Sand, or commercial "Organic" spill pads. Do not use paper towels for large volumes due to flammability risks.
- Decontamination: Wash the area with a soap and water solution after bulk removal.
- Disposal of Debris: Collect all absorbent material into a wide-mouth jar and label as "Debris contaminated with [Chemical Name]". Treat as hazardous waste.^{[1][6]}

References

- National Research Council. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. The National Academies Press. [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2024). Define Hazardous Waste: Listed and Characteristic Wastes. EPA.gov. [\[Link\]](#)
- PubChem. (n.d.).^[7] **3-Hydroxy-3-methyl-4-phenoxybutan-2-one** (Compound Summary). National Library of Medicine. [\[Link\]](#)

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